

AG-494: Detailed Application Notes on Solubility and Protocol for Use

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Compound of Interest

Compound Name: AG-494

Cat. No.: B1664427

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These application notes provide comprehensive details on the solubility of the Janus kinase (JAK) inhibitor, **AG-494**, in commonly used laboratory solvents, Dimethyl Sulfoxide (DMSO) and ethanol. This document also outlines detailed protocols for the preparation of stock solutions and describes the key signaling pathway affected by this inhibitor.

AG-494: Quantitative Solubility Data

The solubility of **AG-494** in DMSO and ethanol is a critical parameter for the design and execution of in vitro and in vivo experiments. The following table summarizes the quantitative solubility of **AG-494** in these solvents.

| Solvent | Solubility (mg/mL) | Molar Concentration (mM) | Special Considerations |
|---------|--------------------|--------------------------|---|
| DMSO | 100 mg/mL | 356.79 mM | Ultrasonic agitation is recommended to achieve complete dissolution.[1] |
| Ethanol | 1.4 mg/mL | 5 mM | Sonication is recommended to aid dissolution.[2] |

Experimental Protocols

Accurate and reproducible experimental results rely on the correct preparation of **AG-494** solutions. Below are detailed protocols for preparing stock and working solutions.

Protocol 1: Preparation of a High-Concentration AG-494 Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in aqueous media for in vitro assays.

Materials:

- **AG-494** powder (CAS No. 133550-35-3)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Aseptically weigh the desired amount of **AG-494** powder into a sterile vial.
- Add the calculated volume of anhydrous, sterile DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the solution vigorously for 1-2 minutes.
- Place the vial in an ultrasonic water bath and sonicate for 10-15 minutes to ensure complete dissolution.^[1]
- Visually inspect the solution to ensure no particulate matter is present.

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term stability.

Protocol 2: Preparation of AG-494 Working Solutions for In Vitro Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into cell culture media for treating cells.

Materials:

- **AG-494** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and pipette tips

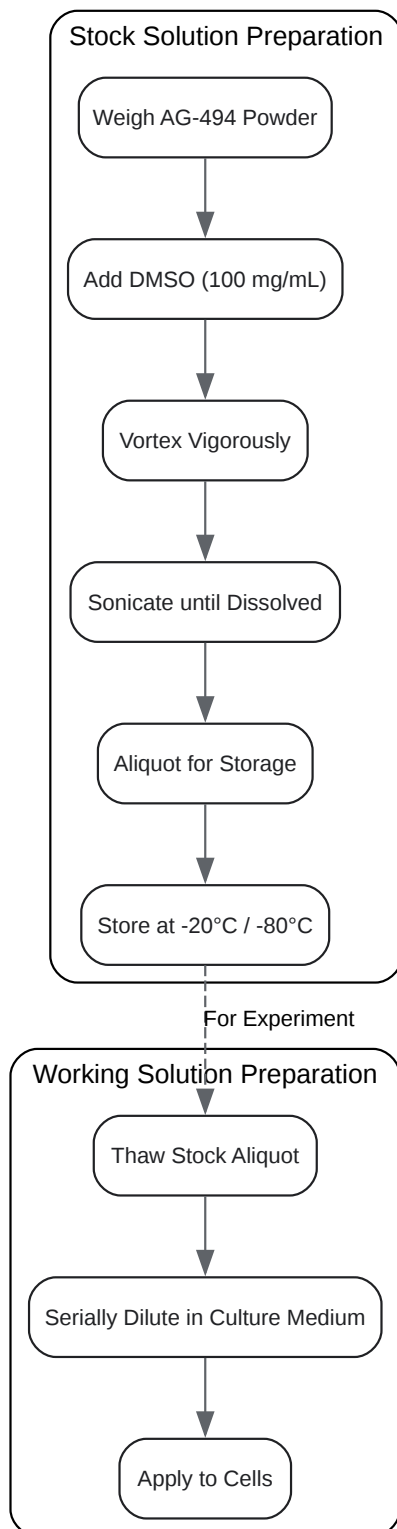
Procedure:

- Thaw a single-use aliquot of the **AG-494** DMSO stock solution at room temperature.
- Perform a serial dilution of the stock solution in sterile cell culture medium to achieve the desired final working concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. A preliminary vehicle control experiment is recommended to determine the tolerance of your specific cell line to DMSO.
- Gently mix the working solutions by pipetting up and down. Do not vortex, as this can cause foaming of the medium.
- Apply the freshly prepared working solutions to your cell cultures as per your experimental design.

Signaling Pathway and Experimental Workflow Diagrams

Visual representations of the biological context and experimental procedures are provided below to enhance understanding.

Experimental Workflow for AG-494 Solution Preparation

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Caption: Workflow for preparing **AG-494** stock and working solutions.

Caption: **AG-494** inhibits the JAK/STAT signaling pathway.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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